

# role of calcium in the chemical stability of ammonium nitrate

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An In-depth Technical Guide on the Role of Calcium in the Chemical Stability of Ammonium Nitrate

Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

Ammonium nitrate (AN) is a widely utilized compound, primarily as a nitrogen source in fertilizers and as an oxidizing agent in explosives. However, its inherent instability, characterized by hygroscopicity, phase transitions, and potential for explosive decomposition, presents significant safety and handling challenges. The addition of calcium, typically in the form of calcium carbonate (limestone/dolomite) or calcium nitrate, is a critical strategy for enhancing the chemical stability of ammonium nitrate. This technical guide provides a comprehensive analysis of the mechanisms through which calcium mitigates the hazardous properties of AN, supported by quantitative data, detailed experimental protocols, and process visualizations.

## The Chemical Instability of Ammonium Nitrate

The instability of pure ammonium nitrate stems from two primary characteristics:

- **Thermal Decomposition:** The decomposition of ammonium nitrate begins with an endothermic dissociation into ammonia ( $\text{NH}_3$ ) and nitric acid ( $\text{HNO}_3$ ). This initial step is followed by a series of complex and highly exothermic reactions that can become self-

sustaining and lead to a runaway reaction or detonation under certain conditions, such as confinement or the presence of contaminants.[1][2][3]

- **Crystalline Phase Transitions:** Ammonium nitrate exists in several crystalline phases at atmospheric pressure. The transition between its  $\beta$ -rhombohedral and  $\alpha$ -rhombohedral forms occurs around 32.3 °C and is accompanied by a significant 3.6% change in density and volume.[2] This repeated volume change during thermal cycling can degrade the physical integrity of AN prills, leading to caking and dust formation, which increases handling risks.[4]

## The Stabilizing Role of Calcium

The incorporation of calcium-containing compounds, leading to the formation of Calcium Ammonium Nitrate (CAN), is a proven method to counteract the inherent instabilities of AN.[5] [6] The primary mechanism of stabilization involves the chemical intervention of the calcium compound in the decomposition pathway.

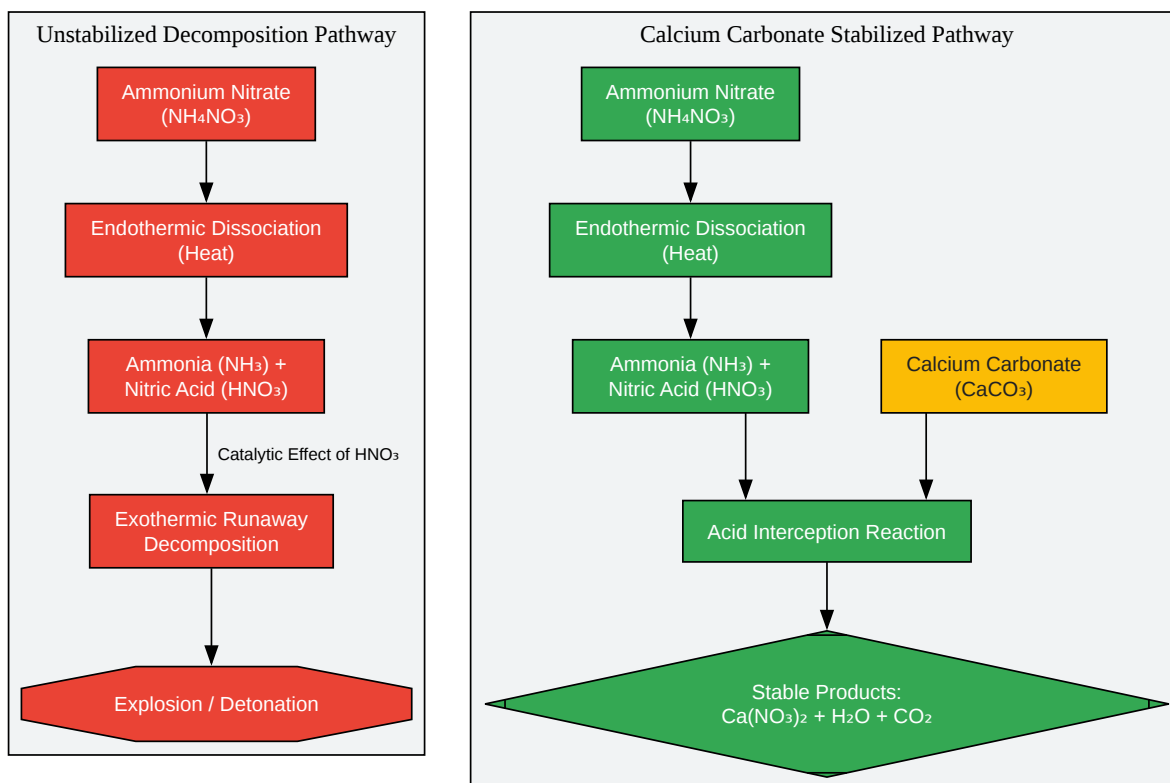
## Mechanism of Thermal Stabilization

Computational and experimental studies have elucidated the mechanism by which calcium carbonate ( $\text{CaCO}_3$ ), a common additive, enhances thermal stability.[5][7][8] The carbonate anion ( $\text{CO}_3^{2-}$ ) acts as a robust stabilizer by intercepting the nitric acid produced during the initial dissociation of AN.

The proposed reaction pathway is as follows:

- **AN Dissociation (Unstabilized):**  $\text{NH}_4\text{NO}_3 \rightleftharpoons \text{NH}_3 + \text{HNO}_3$
- **Acid Interception (Stabilized):**  $\text{CaCO}_3 + 2\text{HNO}_3 \rightarrow \text{Ca}(\text{NO}_3)_2 + \text{H}_2\text{O} + \text{CO}_2$

By consuming the nitric acid, the calcium carbonate prevents the subsequent exothermic decomposition reactions from occurring, thus inhibiting a runaway thermal event.[5][7] This chemical stabilization significantly raises the decomposition temperature and reduces the total heat generated.[5]



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Caption: Ammonium Nitrate decomposition pathways, with and without calcium carbonate stabilization.

## Quantitative Effects of Calcium on AN Stability

The addition of calcium compounds results in measurable improvements in the thermal and detonation stability of ammonium nitrate.

## Thermal Stability Data

Differential Scanning Calorimetry (DSC) is used to quantify the effect of additives on the thermal decomposition of AN. Key parameters include the maximum temperature of the exothermic peak (T<sub>max</sub>) and the total heat of decomposition.

Table 1: Effect of Calcium Carbonate and Calcium Sulfate on AN Thermal Decomposition

Additive	Concentration (wt%)	T <sub>max</sub> (°C)	Heat of Decomposition (J/g)	Data Source
None (Pure AN)	0%	326	1255	[5][7]
Calcium Carbonate (CaCO <sub>3</sub> )	5%	360	Not Reported	[5][7]
Calcium Carbonate (CaCO <sub>3</sub> )	20%	389	Not Reported	[5][7]
Calcium Carbonate (CaCO <sub>3</sub> )	33%	Not Reported	397	[5][7]
Calcium Sulfate (CaSO <sub>4</sub> )	5%	333	Not Reported	[5]
Calcium Sulfate (CaSO <sub>4</sub> )	20%	334	Not Reported	[5]

| Calcium Sulfate (CaSO<sub>4</sub>) | 33% | Not Reported | 669 [[5] |

As indicated by the data, calcium carbonate is a significantly more effective thermal stabilizer than calcium sulfate.[5]

## Detonation Properties

Calcium additives act as a diluent, absorbing heat and reducing the energy released during decomposition, which in turn suppresses detonation properties.

Table 2: Effect of Calcium Additives on AN Detonation Properties

Mixture	Parameter	Value	Reference Standard	Data Source
AN / CaCO <sub>3</sub> (90/10 wt%)	Explosive Power	10% of Picric Acid	Pure AN: 80% of Picric Acid	[5][7]
AN / Calcium Nitrate (1:1 ratio)	Velocity of Detonation (VOD)	5000 m/s	PETN Detonating Cord: 7000 m/s	[9]

| AN coated with 20% Limestone | Detonation Propagation | Prevented | Uncoated AN: Propagates |[10][11] |

## Hygroscopicity

While beneficial for thermal stability, the addition of calcium nitrate can increase the hygroscopicity of the final product. Calcium Ammonium Nitrate (CAN) is known to be hygroscopic, meaning it readily absorbs moisture from the air.[12][13][14]

Table 3: Hygroscopicity of Calcium Ammonium Nitrate

Product	Parameter	Condition	Value	Data Source
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| Prilled Calcium Ammonium Nitrate (CAN) | Critical Relative Humidity (CRH) | 30 °C | ~55% | [13] |

The Critical Relative Humidity is the atmospheric humidity above which the material will absorb moisture. A lower CRH indicates higher hygroscopicity.

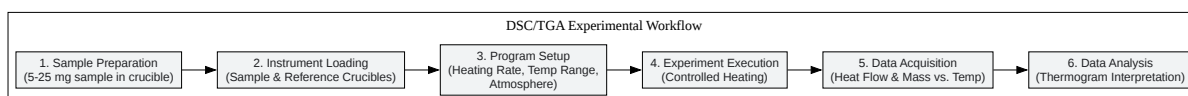
## Experimental Protocols

The assessment of AN stability involves several key analytical techniques.

# Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

These techniques are used to study the thermal behavior of materials.

- Objective: To determine phase transition temperatures, melting points, decomposition temperatures, and heat of reaction.
- Methodology:
  - Sample Preparation: A small, precisely weighed sample (e.g., 5-25 mg) of the AN mixture is placed into a crucible (typically aluminum or ceramic).[1]
  - Instrument Setup: The sample crucible and an empty reference crucible are placed in the DSC/TGA furnace. The furnace atmosphere is controlled (e.g., nitrogen or air flow).
  - Thermal Program: The sample is heated at a constant, predefined rate (e.g., 10 °C/min) over a specified temperature range (e.g., 30 °C to 400 °C).[15]
  - Data Acquisition: The instrument continuously measures the difference in heat flow between the sample and the reference (DSC signal) and the change in sample mass (TGA signal) as a function of temperature.[15][16][17]
  - Data Analysis: The resulting thermogram is analyzed to identify endothermic events (e.g., melting, phase transitions) and exothermic events (decomposition), as well as mass loss corresponding to the release of gaseous products.



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Caption: A typical experimental workflow for DSC/TGA analysis of ammonium nitrate mixtures.

## Detonation Velocity Testing (D'autriche Method)

This method is a field technique used to measure the velocity of detonation (VOD) of an explosive.

- Objective: To determine the speed at which the detonation wave propagates through a column of the explosive material.
- Methodology:
  - Charge Preparation: The explosive material (e.g., AN/CN mixture) is packed into a tube or charge of known length.
  - Detonating Cord Setup: A detonating cord with a known, high VOD (e.g., 7000 m/s) is marked at two points (A and B) and inserted into the explosive charge at both ends.<sup>[9]</sup> The cord extends out from the charge and the two ends are brought together.
  - Initiation: The explosive charge is initiated at one end.
  - Collision Point Measurement: The detonation waves from the charge travel through the detonating cord from points A and B. The point where these two waves collide and extinguish each other is marked on the cord.
  - Calculation: The distance from the center point between A and B to the collision point is measured. Using the known VOD of the detonating cord and the geometry of the setup, the VOD of the test explosive can be calculated.<sup>[9]</sup>

## Conclusion

The addition of calcium, primarily as calcium carbonate, is a highly effective and widely adopted method for improving the chemical stability of ammonium nitrate. It functions by chemically interrupting the thermal decomposition pathway, significantly increasing the onset temperature of decomposition and reducing the net energy release. This stabilization mitigates the risk of accidental detonation, making the resulting product, Calcium Ammonium Nitrate (CAN), safer for transport, storage, and use, particularly in the fertilizer industry. While this process enhances safety, it is important to manage the increased hygroscopicity of the final product to maintain its physical quality. The quantitative data and experimental protocols

outlined in this guide provide a foundational understanding for researchers and professionals working with these critical materials.

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